

An In-depth Technical Guide to (R)-1-Boc-2-piperidineacetic acid

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Compound of Interest

Compound Name: (R)-1-Boc-2-piperidineacetic acid

Cat. No.: B558508

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For Researchers, Scientists, and Drug Development Professionals

(R)-1-Boc-2-piperidineacetic acid is a chiral heterocyclic compound extensively utilized as a versatile building block in medicinal and synthetic chemistry. Its unique structure, featuring a piperidine ring, a carboxylic acid moiety, and a tert-butyloxycarbonyl (Boc) protecting group, makes it a valuable intermediate for the synthesis of complex molecules, particularly in the development of novel therapeutics. The Boc group enhances stability and allows for controlled reactivity, while the chiral center is crucial for creating enantiomerically pure pharmaceuticals, which is often critical for efficacy and safety.^{[1][2]}

This guide provides a comprehensive overview of its properties, applications, and relevant experimental methodologies.

Core Properties and Specifications

The physicochemical properties of **(R)-1-Boc-2-piperidineacetic acid** are summarized below. This data is essential for its handling, storage, and application in various chemical reactions.

Property	Value	Reference(s)
CAS Number	351410-32-7	[1]
Molecular Formula	C ₁₂ H ₂₁ NO ₄	[1]
Molecular Weight	243.3 g/mol	[1]
Appearance	White solid	[1]
Melting Point	93-97 °C	[1]
Purity	≥ 99% (by NMR)	[1]
Storage Conditions	Store at ≤ -4 °C	[1]
Synonyms	(R)-(1-Boc-piperidin-2-yl)acetic acid	[1]

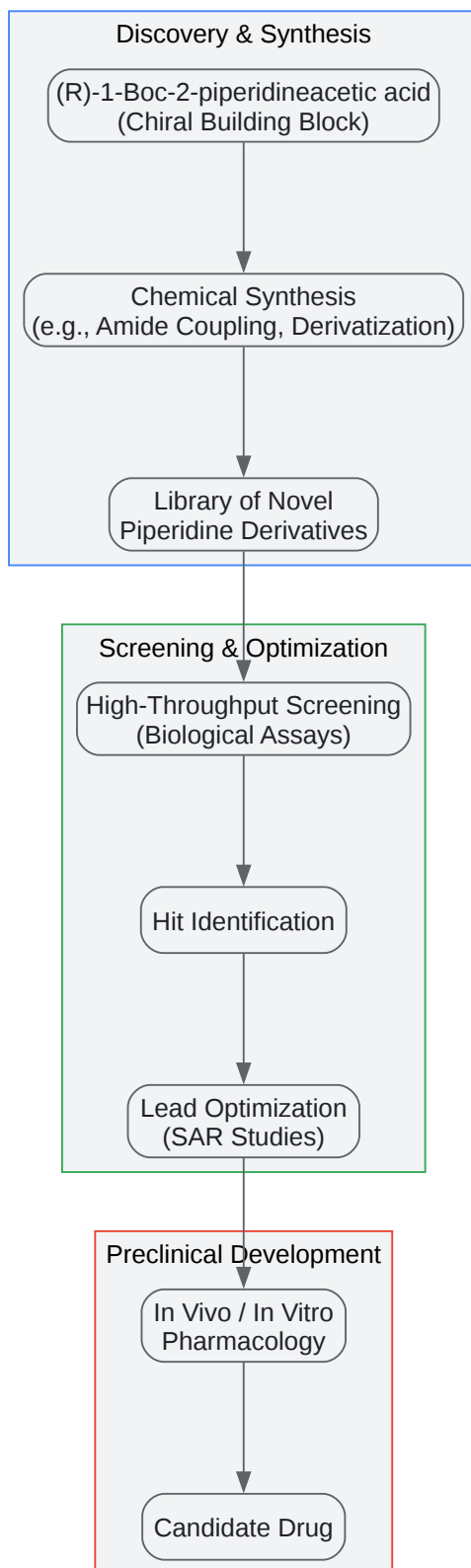
Applications in Research and Development

(R)-1-Boc-2-piperidineacetic acid serves as a key intermediate in several areas of chemical and pharmaceutical research:

- **Medicinal Chemistry:** It is a fundamental component in the design and synthesis of novel therapeutic agents. The piperidine scaffold is a common motif in drugs targeting the central nervous system, and this compound is specifically used in the development of new analgesics and anti-inflammatory agents.[1][3]
- **Synthetic Chemistry:** As a chiral building block, it is employed in the synthesis of complex piperidine-based pharmaceuticals, helping to streamline drug discovery processes.[1][4]
- **Biotechnology and Peptide Synthesis:** The compound is utilized in the modification of peptides and proteins. Its carboxylic acid handle allows for coupling to amines in peptide chains, while the piperidine ring introduces conformational constraints and other desirable properties to the resulting biopharmaceuticals.[1][3]

Logical Workflow for Drug Discovery

The following diagram illustrates the role of **(R)-1-Boc-2-piperidineacetic acid** as a starting material in a typical drug discovery and development workflow.



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Caption: Workflow of **(R)-1-Boc-2-piperidineacetic acid** in drug discovery.

Experimental Protocols

While specific protocols for the synthesis of **(R)-1-Boc-2-piperidineacetic acid** are proprietary or vary, the following sections detail common, representative experimental procedures for reactions involving similar Boc-protected piperidine derivatives. These methods are foundational for professionals working with this class of compounds.

Protocol 1: Amide Bond Formation (Peptide Coupling)

This protocol describes a general method for coupling the carboxylic acid of **(R)-1-Boc-2-piperidineacetic acid** with a primary or secondary amine, a fundamental step in many synthetic pathways.

Materials:

- **(R)-1-Boc-2-piperidineacetic acid** (1.0 eq)
- Amine substrate (1.1 eq)
- HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) (1.2 eq)
- DIPEA (N,N-Diisopropylethylamine) (3.0 eq)
- Anhydrous Dimethylformamide (DMF)

Methodology:

- Dissolve **(R)-1-Boc-2-piperidineacetic acid** in anhydrous DMF in a round-bottom flask under an inert atmosphere (e.g., Argon).
- Add the amine substrate to the solution.
- Add DIPEA to the reaction mixture, followed by the solid HATU coupling reagent.

- Stir the reaction mixture at room temperature for 4-12 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Upon completion, quench the reaction with water and extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers sequentially with 5% aqueous citric acid, saturated aqueous sodium bicarbonate, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography.

Protocol 2: Boc Group Deprotection

This protocol details the standard procedure for removing the Boc protecting group to liberate the secondary amine on the piperidine ring, which can then be used in subsequent reactions.

Materials:

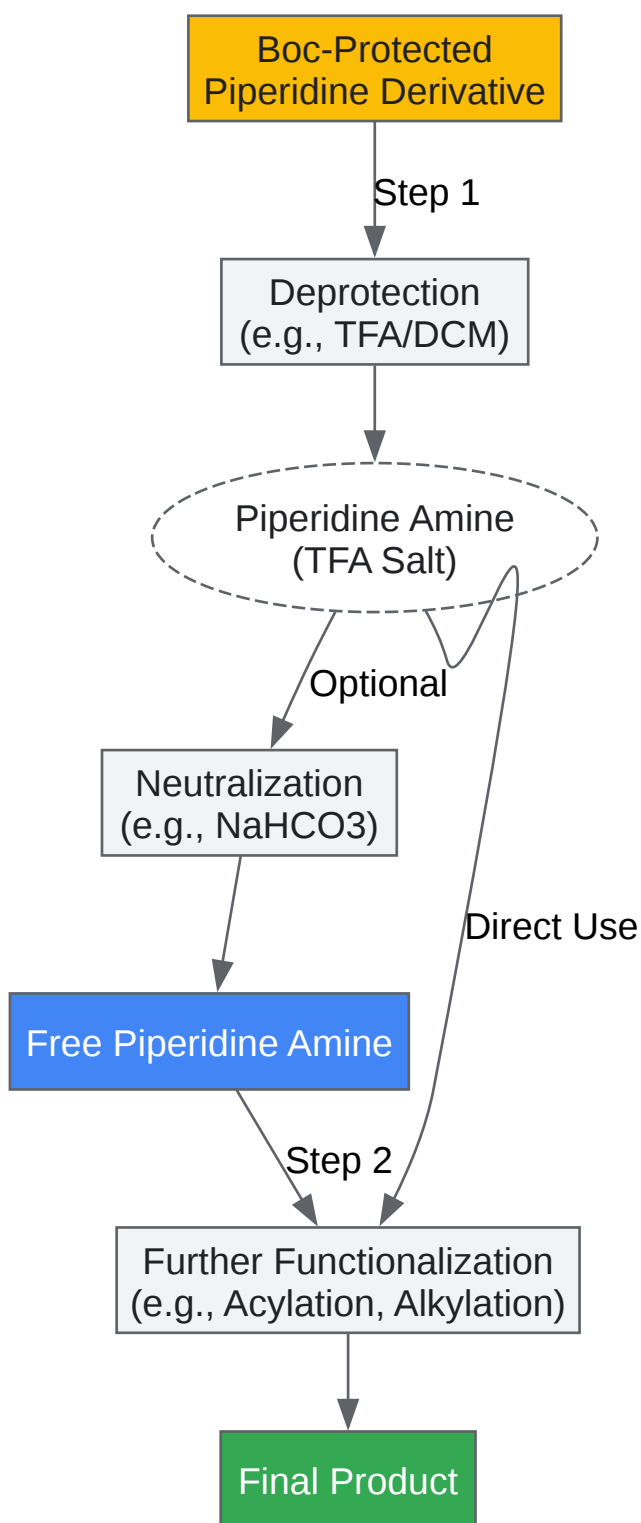
- Boc-protected piperidine derivative
- Trifluoroacetic acid (TFA)
- Dichloromethane (DCM)
- Triisopropylsilane (TIS) (optional, as a scavenger)

Methodology:

- Dissolve the Boc-protected compound in DCM.
- Prepare a deprotection cocktail. A common mixture is 95% TFA, 2.5% water, and 2.5% TIS.
- Add the deprotection cocktail to the solution of the starting material at room temperature.

- Stir the mixture for 30 minutes to 2 hours. Monitor the deprotection by TLC or LC-MS.
- Once the reaction is complete, remove the TFA and DCM under reduced pressure.
- The resulting residue is often the TFA salt of the deprotected amine. It can be used directly in the next step or neutralized by dissolving it in a suitable solvent and washing with a mild base like saturated sodium bicarbonate solution.

The following diagram illustrates the general workflow for a deprotection and subsequent functionalization reaction.



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Caption: General workflow for Boc deprotection and subsequent reaction.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. nbinnco.com [nbinnco.com]
- 3. chemimpex.com [chemimpex.com]
- 4. chemimpex.com [chemimpex.com]
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